

Technical Guide: Fmoc-Glu(O-2-PhiPr)-OH for Advanced Peptide Synthesis

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Compound of Interest

Compound Name: *Fmoc-Glu(O-2-PhiPr)-OH*

Cat. No.: B7766499

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Introduction

Fmoc-Glu(O-2-PhiPr)-OH is a quasi-orthogonally protected glutamic acid derivative that serves as a critical building block in modern solid-phase peptide synthesis (SPPS). Its unique 2-phenylisopropyl (2-PhiPr) ester side-chain protection allows for selective deprotection under mildly acidic conditions, enabling the synthesis of complex cyclic and side-chain modified peptides. This guide provides an in-depth overview of its properties, experimental protocols for its use in synthesizing lactam-bridged peptides, and its application in the development of bioactive peptides such as cathelicidin analogues.

Core Compound Data

The fundamental properties of **Fmoc-Glu(O-2-PhiPr)-OH** are summarized below, providing essential information for its handling, storage, and application in peptide synthesis.

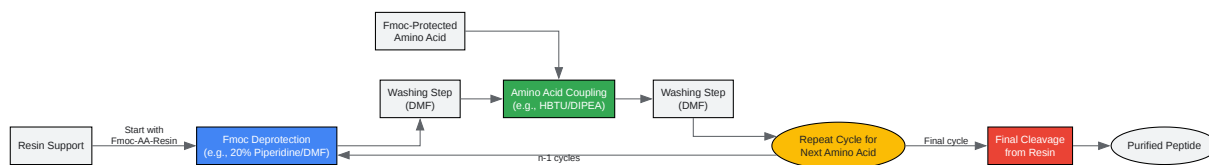
Property	Value	Citations
CAS Number	200616-39-3	[1]
Molecular Formula	C ₂₉ H ₂₉ NO ₆	[1]
Molecular Weight	487.54 g/mol	[1]
Appearance	White to slight yellow powder	[1]
Purity	≥95.0% (HPLC), ≥97% (TLC)	[1]
Storage	Long term: -20°C to -80°C	

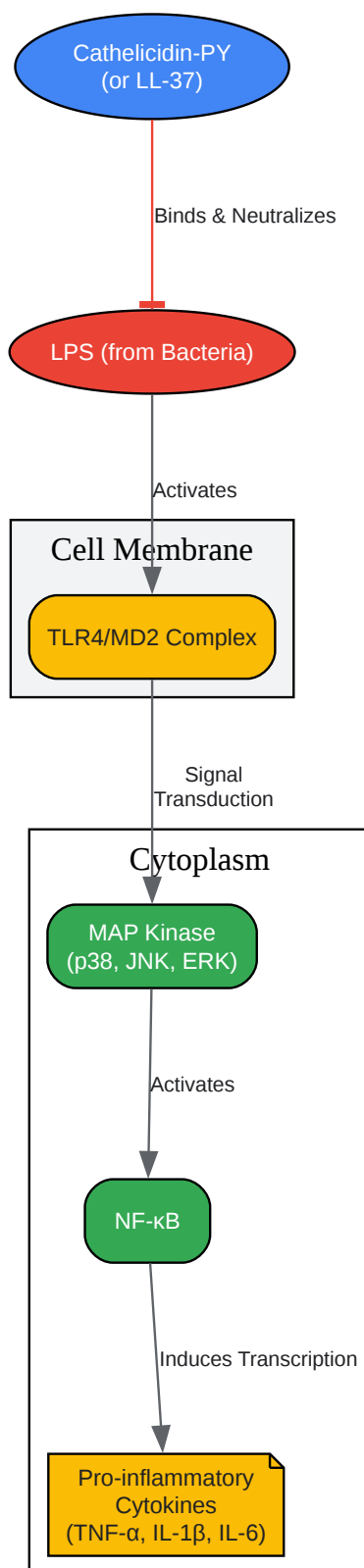
Experimental Protocols

Fmoc-Glu(O-2-PhiPr)-OH is particularly valuable for the on-resin synthesis of side-chain to side-chain lactam-bridged peptides, often in combination with an orthogonally protected lysine residue like Fmoc-Lys(Mtt)-OH.[1] The selective and simultaneous deprotection of the 2-PhiPr and Mtt groups under mild acidic conditions, followed by on-resin cyclization, is a key advantage.

General Solid-Phase Peptide Synthesis (SPPS) Workflow

The synthesis of a linear peptide on a solid support using Fmoc chemistry follows a repetitive cycle of deprotection, coupling, and washing steps.





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References

- 1. Fmoc-Glu(O-2-PhiPr)-OH Novabiochem 200616-39-3 [sigmaaldrich.com]
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